

Acebrochol: Technical Safety & Toxicity Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Acebrochol

CAS No.: 514-50-1

Cat. No.: B1665405

[Get Quote](#)

CAS 514-50-1 | 5 α ,6 β -dibromocholestan-3 β -ol acetate[1]

Executive Summary

Acebrochol (Cholesteryl acetate dibromide) is a neuroactive steroid derivative originally investigated as a sedative and hypnotic agent.[1] Unlike its parent compound, cholesteryl acetate, **Acebrochol** possesses two bromine atoms at the C5 and C6 positions of the steroid nucleus. This structural modification confers central nervous system (CNS) depressant activity but also introduces distinct toxicological risks associated with halogenated sterol metabolism. [1]

This guide provides a reconstructed safety profile for researchers, distinguishing **Acebrochol** from standard lipid reagents.[1] Critical Warning: **Acebrochol** is not merely a lipid standard; it is a pharmacologically active CNS depressant with potential genotoxic metabolites.[1]

Part 1: Chemical Identity & Physical Properties

SDS Section 9 (Reconstructed)[1]

Acebrochol is structurally distinct from natural cholesterol esters due to the saturation of the C5-C6 double bond by bromine. This saturation alters the molecule's geometry from planar to a

more buckled conformation, affecting its interaction with membrane lipids and receptors.

Property	Data	Note
Chemical Name	5 α ,6 β -dibromcholestan-3 β -ol acetate	Specific stereochemistry is critical for activity.[1]
CAS Number	514-50-1	Do not confuse with Cholesteryl Acetate (CAS 604-35-3).[1]
Molecular Formula	C ₂₉ H ₄₈ Br ₂ O ₂	Contains ~27% Bromine by weight.[1]
Molecular Weight	588.5 g/mol	Significantly heavier than Cholesterol (386.6 g/mol).[1]
Appearance	White to off-white crystalline powder	Photosensitive (degrades/discolors upon light exposure).[1]
Solubility	Soluble in Chloroform, Ether, Acetone	Insoluble in water.[1]
Melting Point	112–114 °C	Lower than pure cholesterol (148 °C).[1]
Stability	Unstable to heat and light	Spontaneous debromination can occur, releasing Br ₂ .

Part 2: Hazard Identification & Safety Assessment

SDS Section 2 (Predicted GHS Classification)

Since **Acebrochol** was never fully marketed, a standardized commercial SDS is rare.[1] The following classification is derived from its pharmacological class (neuroactive steroid) and chemical structure (brominated alkane).

GHS Classification (Derived)[1]

- Signal Word:WARNING

- Target Organ Toxicity (Single Exposure): Category 3 (CNS Depression).[1]
- Germ Cell Mutagenicity: Category 2 (Suspected).[1]
- Skin/Eye Irritation: Category 2 (Due to potential free bromine/HBr release).[1]

Hazard Statements

- H336: May cause drowsiness or dizziness (Sedative effect).[1]
- H341: Suspected of causing genetic defects (See Toxicological Mechanisms below).[1]
- H315: Causes skin irritation.[1]

Precautionary Statements

- P202: Do not handle until all safety precautions have been read and understood.
- P233: Keep container tightly closed (Prevent debromination).[1]
- P280: Wear protective gloves/eye protection (Nitrile gloves recommended).[1]

Part 3: Toxicological Mechanisms & Causality

SDS Section 11 (In-Depth Analysis)[1]

The toxicity of **Acebrochol** is bipartite: immediate pharmacological sedation and delayed metabolic toxicity.

Pharmacological Toxicity (Acute)

Acebrochol acts as a neuroactive steroid.[1] Like other A-ring reduced steroids (e.g., alphaxalone), it modulates the GABA_A receptor complex.[1]

- Mechanism: Potentiation of chloride influx in neuronal cells, leading to hyperpolarization.
- Risk: Overdose results in profound CNS depression, respiratory suppression, and ataxia.[1]

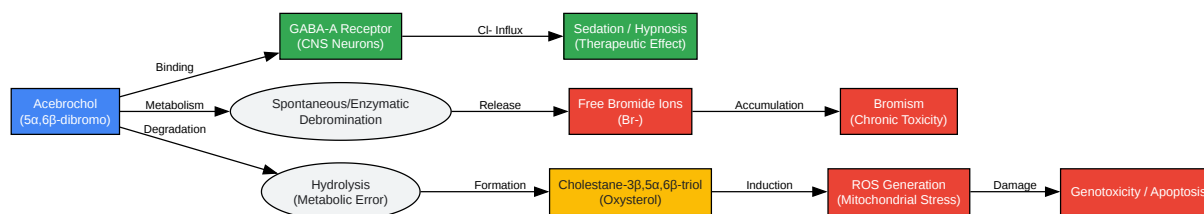
Metabolic Toxicity (Chronic/Delayed)

The presence of the 5,6-dibromo motif creates a risk of "oxysterol-like" toxicity.

- Pathway A (Debromination): In the presence of biological reductants (or improper storage), **Acebrochol** can revert to cholesteryl acetate, releasing bromide ions.[1] Chronic bromide accumulation can lead to bromism (psychosis, skin eruptions).[1]
- Pathway B (Hydrolysis/Oxidation): If the bromine atoms are displaced by hydroxyl groups (hydrolysis), the compound converts to Cholestane-3 β ,5 α ,6 β -triol.[1]
 - Critical Insight: This "triol" metabolite is a known cytotoxic oxysterol.[1] It has been linked to mitochondrial dysfunction and ROS generation, causing DNA damage (genotoxicity).[1]

Visualization: Metabolic Bifurcation & Toxicity

The following diagram illustrates the divergence between the intended pharmacological pathway and the toxicological degradation pathway.



[Click to download full resolution via product page](#)

Caption: Metabolic fate of **Acebrochol**.^{[1][2]} The central pathway leads to sedation, while degradation pathways release toxic bromide or form genotoxic oxysterols (Triol).

Part 4: Experimental Protocols

Handling & Assessment

Protocol 1: Handling & Storage of Brominated Sterols

Context: Brominated cholesterol derivatives are thermally labile.[1] Improper handling leads to the formation of HBr (corrosive gas) and degradation products.

- Light Protection: Store solid **Acebrochol** in amber glass vials wrapped in aluminum foil. UV light accelerates the homolytic cleavage of the C-Br bond.
- Temperature: Store at -20°C. Do not autoclave.
- Solubilization:
 - Dissolve in 100% Ethanol or DMSO for biological assays.[1]
 - Self-Validation Step: Check the color of the solution.[3] A yellow/orange tint indicates the release of elemental bromine (Br₂). Discard immediately if observed.

Protocol 2: In Vitro Neurotoxicity Assessment

Context: To distinguish between functional sedation and cellular toxicity in neuronal cultures.

Materials:

- SH-SY5Y (Neuroblastoma) cells.[1]
- MTT Reagent (Metabolic activity marker).[1]
- Propidium Iodide (PI) (Membrane integrity marker).[1]

Steps:

- Seeding: Plate SH-SY5Y cells at 10,000 cells/well in 96-well plates. Differentiate with Retinoic Acid (10 µM) for 5 days to induce a neuronal phenotype.[1]
- Exposure: Treat cells with **Acebrochol** (0.1 µM to 100 µM) for 24 hours.[1]
 - Control: Vehicle (DMSO < 0.1%).[1]
 - Positive Control: Rotenone (Mitochondrial toxin).[1]
- Dual Assay:

- Add MTT reagent to assess mitochondrial respiration (viability).[1]
- Counter-stain with PI to detect necrosis.[1]
- Interpretation:
 - Sedative Range: Reduced metabolic rate (slight MTT decrease) without PI uptake (membrane intact).[1]
 - Toxic Range: Significant MTT reduction (>50%) plus PI uptake (cell death).[1]

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 10952056, **Acebrochol**.[\[1\]](#)
 - [\[Link\]](#)[\[1\]](#)
- Schroepfer, G. J. (2000).[\[1\]](#) Oxysterols: Modulators of cholesterol metabolism and other processes. Physiological Reviews. (Grounding for Oxysterol/Triol toxicity).[\[1\]](#)
 - [\[Link\]](#)[\[1\]](#)
- Mohan, R. S. (2001).[\[1\]](#) Bromination and Debromination of Cholesterol.[\[3\]](#)[\[4\]](#)[\[5\]](#) Journal of Chemical Education. (Chemical stability and debromination mechanism).[\[1\]](#)
 - [\[Link\]](#)[\[1\]](#)
- Sigma-Aldrich. Safety Data Sheet for Cholesteryl Acetate (Reference for parent compound comparison).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Cholesteryl acetate dibromide | C₂₉H₄₈Br₂O₂ | CID 10952056 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [2. Topoisomerase I inhibition and cytotoxicity of 5-bromo- and 5-phenylterbenzimidazoles - PubMed](#) [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. ukessays.com](#) [\[ukessays.com\]](https://ukessays.com)
- [4. youtube.com](#) [\[youtube.com\]](https://youtube.com)
- [5. researchgate.net](#) [\[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Acebrochol: Technical Safety & Toxicity Profile]. BenchChem, [2026]. [Online PDF]. Available at:
[\[https://www.benchchem.com/product/b1665405/docs#acebrochol-technical-safety-toxicity-profile\]](https://www.benchchem.com/product/b1665405/docs#acebrochol-technical-safety-toxicity-profile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check